Introduction: The Piperidinone Core - A Privileged Scaffold in Drug Discovery

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Compound of Interest

Compound Name:	*5-Methoxy-1-methylpiperidin-3-one*
CAS No.:	*346655-76-3*
Cat. No.:	*B1501170*

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The piperidine ring is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its presence in over twenty classes of pharmaceuticals and a vast number of natural alkaloids.[1][2] Its saturated, six-membered heterocyclic structure offers a versatile three-dimensional framework that can be readily functionalized to modulate physicochemical properties like solubility and lipophilicity, crucial for optimizing pharmacokinetic profiles (ADME).[2] Within this class, piperidinones—piperidine rings incorporating a ketone functional group—are of particular interest. They serve not only as critical synthetic intermediates for more complex piperidine derivatives but also as key pharmacophores in their own right.[3][4]

The position of the carbonyl group (e.g., at C-2, C-3, or C-4) and the nature of substituents on the nitrogen and carbon atoms dramatically influence the molecule's synthesis, chemical reactivity, and biological activity.[1] This guide provides a comparative analysis focusing on the specific, substituted **5-Methoxy-1-methylpiperidin-3-one** against its more common structural isomers and functionally relevant analogs. We will explore the causality behind synthetic strategies, compare key performance data, and provide validated experimental protocols for researchers in the field.

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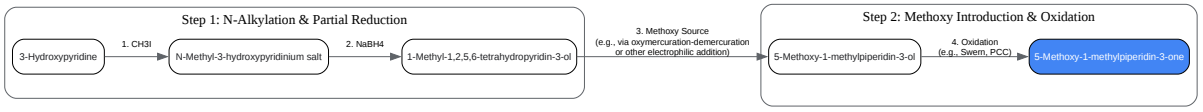
Part 1: The Target Compound - **5-Methoxy-1-methylpiperidin-3-one**

While not extensively documented in mainstream literature, the structure of **5-Methoxy-1-methylpiperidin-3-one** suggests its role as a designer intermediate for creating novel ligands, potentially for central nervous system (CNS) targets or other receptors where methoxy-substituted piperidines have shown activity.[5] Its synthesis and properties can be logically extrapolated from established chemical principles.

Proposed Synthesis: A Strategic Approach

A direct synthesis for this specific molecule is not readily available in published literature. However, a plausible and robust synthetic route can be designed based on well-established reactions for constructing substituted 3-piperidone cores.[6] The causality for this multi-step approach lies in the need to controllably introduce three distinct functional groups: the N-methyl, the 3-keto, and the 5-methoxy groups.

A logical pathway would involve the alkylation of 3-hydroxypyridine to protect the hydroxyl group and form a pyridinium salt, followed by a partial reduction to a tetrahydropyridine intermediate, and subsequent functional group manipulations.



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Caption: Proposed synthetic workflow for **5-Methoxy-1-methylpiperidin-3-one**.

Experimental Causality:

- Step 1 (N-Methylation): Using an alkylating agent like methyl iodide is a standard method for creating a pyridinium salt. This activates the ring for subsequent reduction.

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- Step 2 (Partial Reduction): Sodium borohydride ($NaBH_4$) is chosen for its selectivity in reducing the pyridinium salt to the tetrahydropyridine intermediate without over-reducing the ring or affecting the hydroxyl group.[6]

- Step 3 (Methoxy Introduction): Introducing a methoxy group at the 5-position of the tetrahydropyridine requires an electrophilic addition across the double bond. While multiple methods exist, this step is crucial for establishing the desired substitution pattern.

- Step 4 (Oxidation): A mild oxidation method such as Swern oxidation or using pyridinium chlorochromate (PCC) is necessary to convert the secondary alcohol at the 3-position to the target ketone without affecting the tertiary amine or the ether linkage.

Part 2: Comparative Analysis with Other Piperidinone Scaffolds

The utility and properties of **5-Methoxy-1-methylpiperidin-3-one** are best understood by comparing it to its structural isomers (2- and 4-piperidones) and other functionally relevant piperidinones.

Caption: Structural comparison of key piperidinone isomers.

Piperidin-4-ones: The Workhorse of Medicinal Chemistry

N-substituted 4-piperidones are arguably the most widely used piperidinone isomers. Their symmetrical structure simplifies synthesis and allows for diverse functionalization at the nitrogen and the C-4 position.

- Synthesis: The classic Petrenko-Kritschenko piperidone synthesis, a multicomponent reaction involving an aldehyde, an amine, and a β-dicarbonyl equivalent, is a powerful method for creating 2,6-disubstituted-4-piperidones.[7] The Dieckmann condensation is another common route.[6] These methods are often more direct than those required for 3-piperidones.

- Reactivity & Application: The ketone at the C-4 position is sterically accessible, making it an ideal handle for further modifications, such as reductive amination or Wittig reactions, to build complex scaffolds.[8] This has made 4-piperidones central to the development of analgesics, antipsychotics, and antihistamines.[1]

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Piperidin-2-ones (δ-Valerolactams): The Bio-Inspired Lactams

Piperidin-2-ones contain a cyclic amide (lactam) functional group, which imparts fundamentally different properties compared to the ketone in 3- and 4-piperidones.

- Synthesis: They are often prepared via the cyclization of δ-amino acids or the reductive cyclization of glutarimide derivatives.[4][6]
- Reactivity & Application: The lactam functionality is significantly less reactive as an electrophile than a ketone. The amide bond is planar and provides both a hydrogen bond donor (N-H) and acceptor (C=O), making it a key feature for mimicking peptide bonds and interacting with biological targets. Recently, 2-piperidone was identified as a potential urinary biomarker for CYP2E1 enzyme activity, highlighting its relevance in metabolic studies.[9]

Comparative Summary

The following table summarizes the key distinctions between these piperidinone scaffolds.

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Feature	5-Methoxy-1-methylpiperidin-3-one (Proposed)	N-Substituted Piperidin-4-one	N-Substituted Piperidin-2-one (δ-Valerolactam)
Functional Group	Ketone, Tertiary Amine, Ether	Ketone, Tertiary Amine	Lactam (Cyclic Amide)
Symmetry	Asymmetric	Symmetric (often)	Asymmetric
Typical Synthesis	Multi-step from pyridine derivatives[6]	Multicomponent reactions (e.g., Petrenko-Kritschenko)[7]	Cyclization of δ-amino acids/esters[6]
Key Reactivity	Ketone chemistry at C-3, potential for elimination reactions	Versatile ketone chemistry at C-4 for scaffold elaboration[8]	Amide chemistry (hydrolysis, reduction to amine)
Biological Role	Likely a synthetic intermediate for CNS-active compounds[5]	Ubiquitous core in analgesics, antihistamines, antipsychotics[1][10]	Peptide mimic, enzyme inhibitor core, metabolic biomarker[9]

Part 3: Field-Proven Methodologies and Protocols

To ensure the practical applicability of this guide, we provide detailed protocols for the synthesis and analysis of a representative piperidinone.

Protocol 1: Synthesis of N-Benzyl-4-Piperidone via Dieckmann Condensation Approach

This protocol describes a reliable method for synthesizing a common 4-piperidone intermediate. The causality of the steps is rooted in forming a diester precursor and then inducing an intramolecular cyclization.

Workflow Diagram

Caption: General workflow from synthesis to characterization of a piperidinone.

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Step-by-Step Procedure:

- Synthesis of the Diester Precursor:
  - To a solution of diethyl iminodiacetate in a suitable solvent like DMF, add a base (e.g., K_2CO_3) followed by benzyl bromide. Stir at room temperature until N-benzylation is complete (monitor by TLC).
  - After workup, react the resulting N-benzyl diethyl iminodiacetate with ethyl acrylate in a Michael addition reaction, typically catalyzed by a mild base, to form the triester precursor.
- Dieckmann Condensation (Cyclization):
  - Dissolve the purified triester precursor in an anhydrous solvent like toluene.
  - Add a strong base, such as sodium ethoxide, portion-wise at elevated temperature (e.g., reflux). The base abstracts a proton alpha to one of the ester groups, initiating an intramolecular nucleophilic attack on the other ester, forming a β-keto ester intermediate.
  - Monitor the reaction for completion (e.g., 2-4 hours at reflux).
- Hydrolysis and Decarboxylation:
  - After cooling, quench the reaction mixture carefully with an aqueous acid (e.g., dilute HCl or H_2SO_4).
  - Heat the acidic mixture to reflux. This step hydrolyzes the remaining ester group to a carboxylic acid. The resulting β-keto acid is unstable and readily undergoes decarboxylation upon heating to yield the final N-benzyl-4-piperidone.
- Purification and Characterization:
  - Extract the product into an organic solvent, wash, dry, and concentrate under reduced pressure.
  - Purify the crude product via column chromatography or vacuum distillation.

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- Confirm the structure and purity using standard analytical techniques (^{1}H NMR, ^{13}C NMR, GC-MS).

Protocol 2: HPLC Analysis for Reaction Monitoring

High-Performance Liquid Chromatography (HPLC) is a precise method for quantitatively monitoring the consumption of starting materials and the formation of the product.[11]

Step-by-Step Procedure:

- Instrument Setup:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
  - Mobile Phase: An isocratic or gradient mixture of acetonitrile and water (with 0.1% formic acid or trifluoroacetic acid for improved peak shape). A typical starting point could be 60:40 Acetonitrile:Water.
  - Flow Rate: 1.0 mL/min.
  - Detector: UV detector set to a wavelength where both starting material and product have significant absorbance (e.g., 254 nm).
- Sample Preparation:
  - At timed intervals (e.g., t=0, 30 min, 1 hr, 2 hr), carefully withdraw a small aliquot (e.g., 50 µL) from the reaction mixture.
  - Immediately quench the aliquot in a known volume (e.g., 1 mL) of mobile phase to stop the reaction and dilute the sample.
  - Filter the sample through a 0.45 µm syringe filter into an HPLC vial.
- Analysis:
  - Inject a standard volume (e.g., 10 µL) of the prepared sample onto the HPLC system.

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- Record the chromatogram. Identify the peaks corresponding to the starting material(s) and the product based on their retention times, which should be determined beforehand by injecting pure standards.

- Calculate the relative peak areas to determine the percentage conversion over time, allowing for precise tracking of reaction kinetics and endpoint determination.[11]

Conclusion

The piperidinone scaffold is a testament to the power of subtle structural modifications in medicinal chemistry. While **5-Methoxy-1-methylpiperidin-3-one** represents a specific, likely custom-designed chemical entity, its properties and synthetic challenges can be understood through a comparative lens. The contrast with the synthetically accessible and versatile 4-piperidones, and the biologically distinct 2-piperidone lactams, highlights a fundamental principle: the placement of a single carbonyl group and the addition of substituents dictate not only the synthetic route but the entire trajectory of a molecule's application in drug discovery. This guide provides the foundational knowledge and practical protocols for researchers to navigate the synthesis and analysis of these crucial heterocyclic building blocks.

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